

How to dissolve WAY-100135 for experimental use

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Compound of Interest

Compound Name: WAY-100135

Cat. No.: B1683583

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Application Notes and Protocols for WAY-100135

For Researchers, Scientists, and Drug Development Professionals

Introduction

WAY-100135 is a potent and selective antagonist of the 5-HT_{1A} serotonin receptor. It is a valuable tool in neuroscience research for investigating the role of the 5-HT_{1A} receptor in various physiological and pathological processes. These application notes provide detailed protocols for the dissolution of **WAY-100135** for experimental use, ensuring accurate and reproducible results.

Data Presentation: Solubility of WAY-100135 Dihydrochloride

The solubility of **WAY-100135** can vary depending on the solvent and the physical form of the compound (e.g., free base vs. salt). The dihydrochloride salt of **WAY-100135** is commonly used in research and exhibits the following solubility characteristics:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	46.85[1]	100[1]	-
Water	2.34[1]	5[1]	Requires gentle warming[1].
Water	4.68[1]	10[1]	Requires sonication[1].
Water	5[2]	10.67[2]	Requires sonication, warming, and heating to 60°C[2].

Note: The molecular weight of (S)-WAY 100135 dihydrochloride is 468.47 g/mol . Batch-specific molecular weights may vary, which can affect the solvent volumes required to prepare stock solutions.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution of **WAY-100135** that can be further diluted for various in vitro and in vivo applications.

Materials:

- **WAY-100135** dihydrochloride powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **WAY-100135** dihydrochloride powder in a sterile microcentrifuge tube.
- **Adding Solvent:** Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 100 mM stock solution, add 2.1347 mL of DMSO to 1 mg of **WAY-100135** dihydrochloride, assuming a molecular weight of 468.47 g/mol).
- **Dissolution:** Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)

Protocol 2: Preparation of Aqueous Solutions for In Vitro Studies

This protocol describes how to prepare aqueous solutions of **WAY-100135** for use in cell culture experiments or other in vitro assays.

Materials:

- **WAY-100135** dihydrochloride powder
- Sterile, deionized, or distilled water
- Sterile microcentrifuge tubes or vials
- Water bath sonicator or vortex mixer with heating capabilities
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **WAY-100135** dihydrochloride powder.

- Adding Water: Add the appropriate volume of sterile water.
- Aiding Dissolution (Choose one method):
 - Gentle Warming: Warm the solution in a water bath at a temperature not exceeding 40°C while vortexing until the compound is dissolved. This is suitable for concentrations up to 5 mM.[\[1\]](#)
 - Sonication: Place the tube in a water bath sonicator and sonicate until the compound is fully dissolved. This method can be used to achieve concentrations up to 10 mM.[\[1\]](#)
 - Heating: For concentrations up to 10.67 mM, warming and heating to 60°C with sonication may be necessary.[\[2\]](#)
- Sterilization (Optional): If required for your experiment, filter-sterilize the solution using a 0.22 µm syringe filter.
- Usage: Use the freshly prepared aqueous solution immediately for optimal results.

Protocol 3: Preparation of Formulations for In Vivo Administration

For in vivo studies, **WAY-100135** is often administered via injection. The following are example formulations. It is crucial to select a vehicle that is appropriate for the specific animal model and route of administration.

Materials:

- **WAY-100135** dihydrochloride powder
- Solvents such as DMSO, PEG300, Tween 80, saline, or corn oil
- Sterile tubes and syringes

Example Formulation 1: DMSO/PEG300/Tween 80/Saline

- Prepare a high-concentration stock solution in DMSO as described in Protocol 1.

- To prepare the final injection solution, take the required volume of the DMSO stock solution.
- Add PEG300 and mix thoroughly.
- Add Tween 80 and mix until the solution is clear.
- Finally, add saline to reach the desired final volume and concentration. A common ratio is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

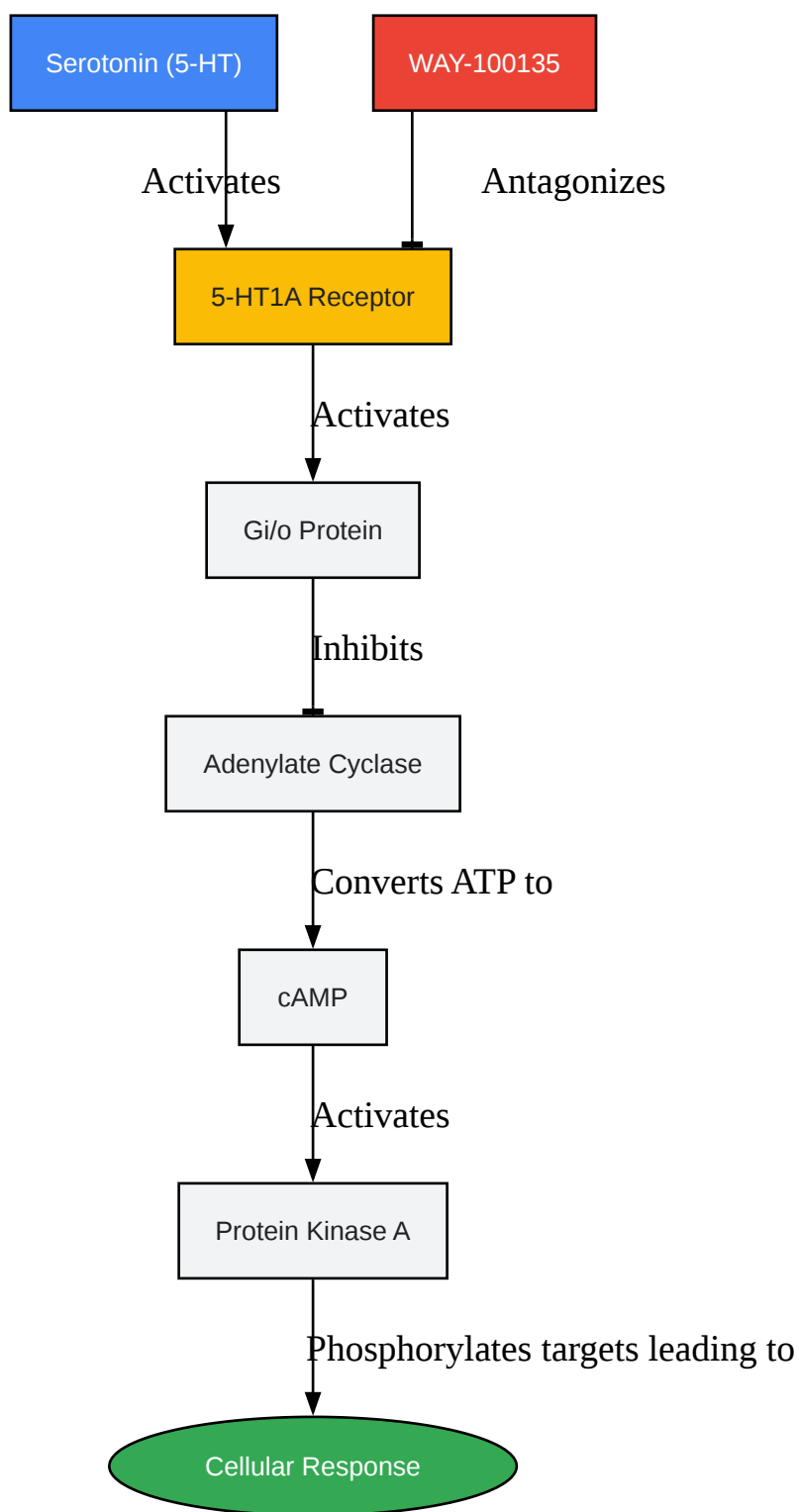
Example Formulation 2: DMSO/Corn Oil

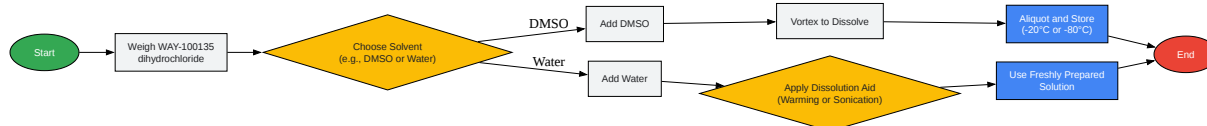
- Prepare a stock solution of **WAY-100135** in DMSO.
- For the final formulation, dilute the DMSO stock solution with corn oil. A typical ratio is 1:9 (DMSO:corn oil).

Important Considerations for In Vivo Studies:

- The final concentration of DMSO should be kept low to minimize toxicity.
- All solutions for in vivo use must be sterile.
- The appropriate vehicle and concentration should be determined empirically for each experimental paradigm.

Mandatory Visualizations





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References

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